

Technical Guide: Lauric Acid-1-¹³C Certificate of Analysis

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Compound of Interest

Compound Name: Lauric acid-13C-1

Cat. No.: B1612441

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This technical guide provides a comprehensive overview of the analytical data and quality control for Lauric Acid-1-¹³C (Dodecanoic acid-1-¹³C). Lauric acid, a saturated fatty acid, and its isotopically labeled forms are crucial for metabolic research, lipidomics, and as internal standards in mass spectrometry-based quantification.^{[1][2][3]} This document compiles data from various suppliers to offer a comparative analysis of the available standards.

Chemical and Physical Properties

Lauric Acid-1-¹³C is a stable, isotopically labeled version of lauric acid, where the carbon atom at the C-1 position is replaced by a ¹³C isotope. This labeling provides a distinct mass shift, facilitating its use as an internal standard for the quantification of endogenous lauric acid by GC- or LC-MS.^[4]

Table 1: General and Chemical Properties of Lauric Acid-1-¹³C

Property	Value	Source
Chemical Formula	$\text{CH}_3(\text{CH}_2)_{10}^{13}\text{CO}_2\text{H}$	Sigma-Aldrich
$\text{C}_{11}^{[13]\text{C}}\text{H}_{24}\text{O}_2$	Cayman Chemical, GlpBio	
Molecular Weight	201.31 g/mol	Sigma-Aldrich, Cambridge Isotope Laboratories, MedChemExpress
201.3 g/mol	Cayman Chemical, GlpBio	
CAS Number	93639-08-8	Sigma-Aldrich, Cayman Chemical, Cambridge Isotope Laboratories, GlpBio
Synonyms	Dodecanoic acid-1- ¹³ C	Sigma-Aldrich, Cayman Chemical
Appearance	Solid	Sigma-Aldrich, GlpBio
Crystalline solid	Cayman Chemical	

Table 2: Physical and Spectroscopic Data of Lauric Acid-1-¹³C

Property	Value	Source
Melting Point	44-46 °C (lit.)	Sigma-Aldrich
Boiling Point	225 °C/100 mmHg (lit.)	Sigma-Aldrich
Flash Point	113 °C (closed cup)	Sigma-Aldrich
Mass Shift	M+1	Sigma-Aldrich
InChI Key	POULHZVOKOAJMA- HNHCFKFXSA-N	Sigma-Aldrich, Cayman Chemical

Quality Control and Purity Analysis

The quality and purity of isotopically labeled standards are paramount for their application in quantitative studies. Suppliers typically provide a Certificate of Analysis with key data on

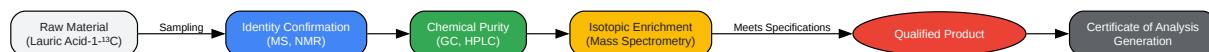
isotopic and chemical purity.

Table 3: Purity and Isotopic Enrichment of Lauric Acid-1-¹³C from Various Suppliers

Supplier	Isotopic Purity	Chemical Purity	Analytical Methods
Sigma-Aldrich	99 atom % ¹³ C	Not specified	Not specified
Cayman Chemical	Not specified	≥95%	Not specified
Cambridge Isotope Laboratories	99%	98%	Not specified
GlpBio	Not specified	>95.00%	¹ H-NMR, HPLC
MedChemExpress	Not specified	99.8%	Not specified

Experimental Protocols

While detailed experimental protocols are specific to each analytical laboratory, a generalized workflow for the quality control of stable isotope-labeled compounds like Lauric Acid-1-¹³C is presented below. This process ensures the identity, purity, and isotopic enrichment of the material.



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General Quality Control Workflow for Lauric Acid-1-¹³C.

Methodology Overview:

- **Identity Confirmation:** The structural identity of the compound is confirmed using techniques like Mass Spectrometry (MS) to verify the molecular weight and Nuclear Magnetic Resonance (NMR) spectroscopy to confirm the molecular structure and the position of the ¹³C label.

- Chemical Purity: The chemical purity is assessed using chromatographic methods such as Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC). These techniques separate the main compound from any impurities.
- Isotopic Enrichment: The isotopic purity, or the percentage of molecules containing the ^{13}C isotope at the specified position, is determined using high-resolution Mass Spectrometry. This ensures the accuracy of the labeled standard for quantitative applications.

Applications in Research

Lauric Acid-1- ^{13}C is primarily used as an internal standard for the accurate quantification of lauric acid in various biological samples using GC- or LC-MS. It is also utilized in metabolic flux analysis and lipidomics research to trace the metabolic fate of lauric acid. Studies have shown that lauric acid can induce the activation of NF- κB and the expression of COX-2 and other inflammatory markers.

Storage and Handling

For long-term stability, Lauric Acid-1- ^{13}C should be stored at -20°C. Cambridge Isotope Laboratories suggests storing it at room temperature away from light and moisture. It is supplied as a solid and should be handled in accordance with standard laboratory safety procedures. For solubility, it can be dissolved in DMF, DMSO, and ethanol.

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References

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